

Clorprenaline-d7 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Clorprenaline-d7

Cat. No.: B15560274

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Clorprenaline-d7: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and analytical applications of **Clorprenaline-d7**. The information is intended to support researchers in the safe and effective use of this isotopically labeled compound in laboratory settings.

Chemical and Physical Properties

Clorprenaline-d7 is the deuterated form of Clorprenaline, a β_2 -adrenergic receptor agonist. The "-d7" designation indicates that seven hydrogen atoms in the isopropyl group have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantification of Clorprenaline.

| Property | Value | Reference |
|---------------------|---|-----------|
| Chemical Name | (±)-1-(2-Chlorophenyl)-2-((isopropyl-d7)amino)ethanol | |
| Synonyms | (±)-Clorprenaline-d7 (iso-propyl-d7), Isoprophenamine-d7 | |
| Molecular Formula | C ₁₁ H ₉ D ₇ ClNO | |
| Molecular Weight | 220.75 g/mol | |
| Appearance | White to off-white solid | |
| Melting Point | 104 - 107 °C | |
| Isotopic Purity | ≥98% (Clorprenaline); ≥99% deuterated forms (d1-d7); ≤1% d0 | |
| Storage Temperature | Room temperature or 2-8°C | |

Safety and Hazard Information

Clorprenaline-d7 should be handled with care, following standard laboratory safety procedures. The primary hazards are associated with ingestion and eye contact.

GHS Hazard Classification

| Hazard | Statement | Precautionary Codes |
|----------------------|-------------------------------------|---------------------------------------|
| Acute Toxicity, Oral | H302: Harmful if swallowed | P264, P270, P301+P317, P330, P501 |
| Eye Irritation | H319: Causes serious eye irritation | P264, P280, P305+P351+P338, P337+P317 |

Data derived from the unlabeled compound, Clorprenaline.

Toxicological Data

Toxicological data for **Clorprenaline-d7** is not available. The following data is for the unlabeled parent compound, Clorprenaline.

| Test | Species | Route | Value |
|------|---------|--------------|------------|
| LD50 | Mouse | Oral | 550 mg/kg |
| LD50 | Rat | Oral | 445 mg/kg |
| LD50 | Dog | Oral | >400 mg/kg |
| LD50 | Mouse | Subcutaneous | 293 mg/kg |

Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is crucial to minimize exposure and ensure a safe working environment.

| Precaution | Description |
|--------------------------|--|
| Engineering Controls | Use in a well-ventilated area, preferably in a laboratory fume hood. |
| Eye/Face Protection | Wear safety glasses with side-shields or goggles. |
| Hand Protection | Handle with compatible chemical-resistant gloves. |
| Skin and Body Protection | Wear a lab coat or other protective clothing. |
| Respiratory Protection | If dust is generated, use a NIOSH-approved respirator. |

First Aid Measures

In the event of exposure, follow these first aid guidelines and seek medical attention.

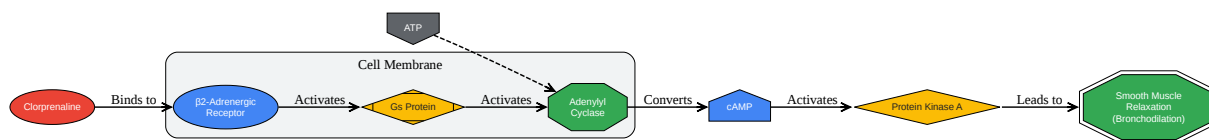
| Exposure Route | First Aid Procedure |
|----------------|--|
| Ingestion | Rinse mouth with water. Do not induce vomiting. Call a physician. |
| Inhalation | Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. |
| Skin Contact | Wash off with soap and plenty of water. Consult a physician if irritation persists. |
| Eye Contact | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. |

Accidental Release and Disposal

| Aspect | Procedure |
|--------------------|---|
| Accidental Release | Wear appropriate PPE. Avoid creating dust. Sweep up and place in a suitable, closed container for disposal. |
| Disposal | Dispose of this material as hazardous waste through a licensed professional waste disposal service. |

Mechanism of Action: β 2-Adrenergic Receptor Signaling

Clorprenaline is a β 2-adrenergic receptor agonist. It primarily acts on the smooth muscle of the bronchi. The binding of Clorprenaline to the β 2-adrenergic receptor, a G-protein coupled receptor (GPCR), initiates a signaling cascade that leads to bronchodilation.



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β_2 -Adrenergic Receptor Signaling Pathway

Experimental Protocols: Quantification of Clorprenaline in Biological Matrices

Clorprenaline-d7 is primarily used as an internal standard for the accurate quantification of Clorprenaline in biological samples, such as urine or animal tissue, by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Experimental Workflow

The general workflow for the analysis of Clorprenaline in a biological matrix using **Clorprenaline-d7** as an internal standard is outlined below.

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